

^1H and ^{13}C NMR Characterization of Acetamidine Hydrochloride: A Comparative Guide

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Compound of Interest

Compound Name: Acetamidine

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic characterization of **acetamidine** hydrochloride. This document presents a comparative analysis with formamidine hydrochloride, detailed experimental protocols, and visual representations of the molecular structure and analytical workflow.

Acetamidine hydrochloride is a valuable building block in organic synthesis, particularly in the preparation of heterocyclic compounds. Accurate and thorough characterization of this and related small molecules is paramount for quality control and reaction monitoring. NMR spectroscopy is a primary technique for elucidating the structure and purity of such compounds.

Comparative NMR Data Analysis

The following tables summarize the ^1H and ^{13}C NMR spectral data for **acetamidine** hydrochloride and a structurally related analogue, formamidine hydrochloride. The data has been compiled from various spectral databases. It is important to note that chemical shifts can be influenced by the solvent and concentration.

Table 1: ^1H NMR Data Comparison

Compound	Solvent	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Acetamidine hydrochloride	D ₂ O	~2.3	Singlet	3H	-CH ₃
~7.5	Broad Singlet	4H	-NH ₂ and -NH		
Formamidine hydrochloride	D ₂ O	~7.8	Singlet	1H	-CH
~8.2	Broad Singlet	4H	-NH ₂ and -NH		

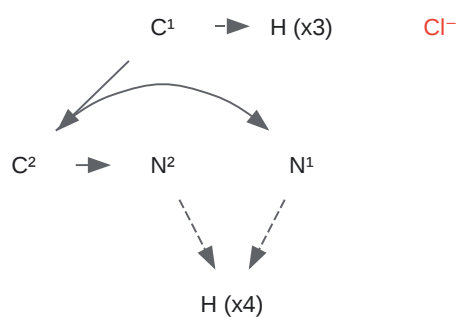
Table 2: ¹³C NMR Data Comparison

Compound	Solvent	Chemical Shift (δ) ppm	Assignment
Acetamidine hydrochloride	D ₂ O	~19.0	-CH ₃
~168.0	C=N		
Formamidine hydrochloride	D ₂ O	~157.0	C=N

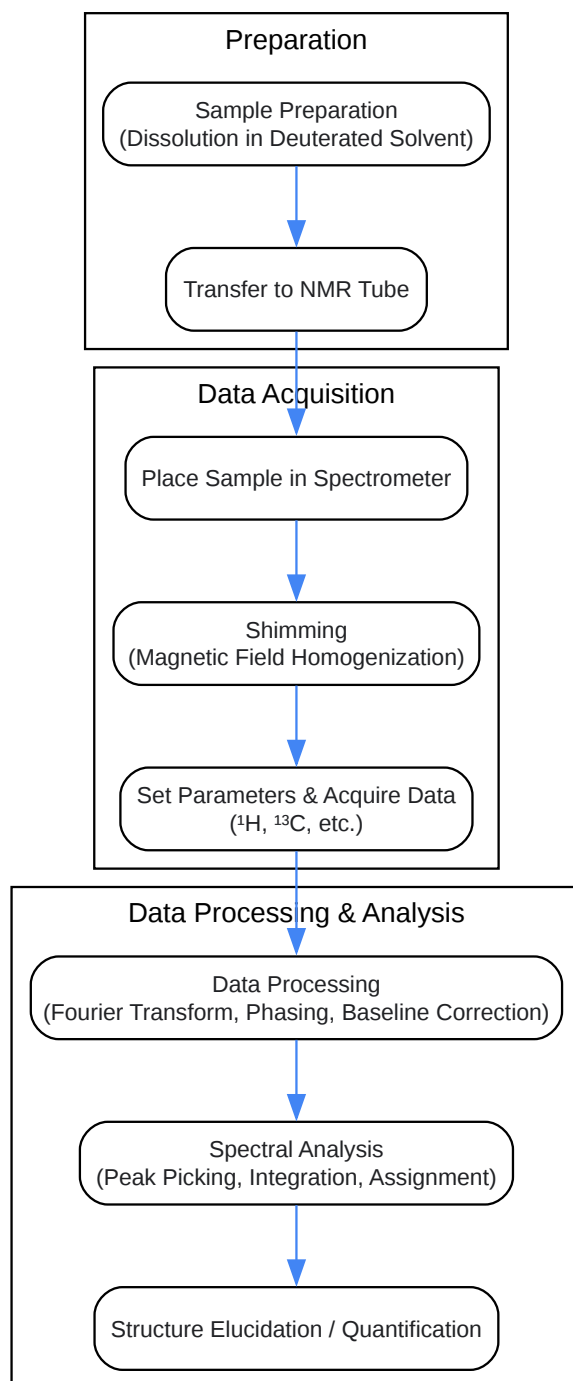
Visualizing the Molecular Structure and Analytical Workflow

To aid in the interpretation of the spectral data, the chemical structure of **acetamidine** hydrochloride with atom numbering corresponding to the NMR assignments is provided below. Additionally, a generalized workflow for NMR analysis is presented to illustrate the process from sample preparation to data interpretation.

Chemical Structure of Acetamidine Hydrochloride



General NMR Analysis Workflow

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